

An In-depth Technical Guide to 2-Cyano-5-methylbenzoic Acid

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Compound of Interest

Compound Name: 2-Cyano-5-methylbenzoic acid

CAS No.: 1261758-80-8

Cat. No.: B11920319

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For Researchers, Scientists, and Drug Development Professionals

Authored by: A Senior Application Scientist

Abstract

This technical guide provides a comprehensive overview of **2-Cyano-5-methylbenzoic acid**, a substituted aromatic carboxylic acid of interest in synthetic organic chemistry. While detailed experimental data for this specific isomer is not extensively documented in publicly available literature, this guide consolidates the known information and provides expert insights into its chemical identity, potential synthetic pathways, and prospective applications. By leveraging established chemical principles and data from structurally related analogs, this document serves as a valuable resource for researchers and professionals in drug discovery and materials science. This guide will cover the nomenclature, structural features, and physicochemical properties based on available data and predictive models. Furthermore, a detailed discussion on plausible synthetic strategies and potential applications as a chemical intermediate is presented, grounded in authoritative chemical literature.

Chemical Identity and Nomenclature

The unequivocal identification of a chemical entity is paramount for scientific rigor. **2-Cyano-5-methylbenzoic acid** is a disubstituted benzoic acid with the following key identifiers:

- IUPAC Name: **2-Cyano-5-methylbenzoic acid**
- CAS Number: 1261758-80-8[1]
- Molecular Formula: C₉H₇NO₂[1]
- Molecular Weight: 161.16 g/mol [1]
- Canonical SMILES: CC1=CC(=C(C=C1)C(=O)O)C#N

The structure, depicted below, features a benzene ring substituted with a carboxylic acid group at position 1, a cyano group at position 2, and a methyl group at position 5.

Table 1: Chemical Identifiers for **2-Cyano-5-methylbenzoic Acid**

Identifier	Value	Source
IUPAC Name	2-Cyano-5-methylbenzoic acid	N/A
CAS Number	1261758-80-8	BLD Pharm[1]
Molecular Formula	C ₉ H ₇ NO ₂	BLD Pharm[1]
Molecular Weight	161.16	BLD Pharm[1]
SMILES	<chem>O=C(O)C1=CC(C)=CC=C1C#N</chem>	N/A

Physicochemical Properties and Safety Data

Detailed experimental physicochemical data for **2-Cyano-5-methylbenzoic acid**, such as melting point, boiling point, and solubility, are not readily available in the published literature. However, based on its structure, it is anticipated to be a solid at room temperature with limited solubility in water and better solubility in organic solvents.

Safety Information:

A commercial supplier provides the following GHS hazard statements for **2-Cyano-5-methylbenzoic acid**:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Due to the presence of the cyano group, this compound should be handled with care in a well-ventilated fume hood, and appropriate personal protective equipment (PPE), including gloves and safety glasses, should be worn.

Proposed Synthetic Routes

While specific, validated synthetic protocols for **2-Cyano-5-methylbenzoic acid** are not extensively documented, its structure suggests several plausible synthetic strategies based on well-established organic reactions. The choice of a particular route would depend on the availability of starting materials, desired scale, and safety considerations.

Synthesis via Sandmeyer Reaction

A highly effective and widely used method for introducing a cyano group onto an aromatic ring is the Sandmeyer reaction.^{[2][3][4][5][6]} This approach would involve the diazotization of an appropriate aminobenzoic acid precursor followed by treatment with a cyanide salt, typically in the presence of a copper(I) catalyst.^{[2][5][6]}

Proposed Workflow:

Caption: Proposed Sandmeyer reaction workflow for **2-Cyano-5-methylbenzoic acid**.

Experimental Protocol (Hypothetical):

- **Diazotization:** 2-Amino-5-methylbenzoic acid would be dissolved in an aqueous solution of a strong acid, such as hydrochloric acid, and cooled to 0-5 °C. An aqueous solution of sodium nitrite would then be added dropwise while maintaining the low temperature to form the corresponding diazonium salt.
- **Cyanation:** In a separate flask, a solution of copper(I) cyanide and potassium cyanide would be prepared. The freshly prepared diazonium salt solution would then be slowly added to this cyanide solution.
- **Workup:** The reaction mixture would be allowed to warm to room temperature and then heated to ensure complete reaction. After cooling, the product would be extracted with an organic solvent. The organic layer would be washed, dried, and concentrated to yield crude **2-Cyano-5-methylbenzoic acid**, which could then be purified by recrystallization or column chromatography.

Synthesis from a Halogenated Precursor

An alternative strategy involves the nucleophilic substitution of a halogen atom on a suitable precursor, such as 2-bromo- or 2-iodo-5-methylbenzoic acid. This transformation can be achieved using a cyanide source, often with a palladium or copper catalyst.

Proposed Workflow:

Caption: Proposed synthesis via cyanation of a halogenated precursor.

Experimental Protocol (Hypothetical):

- **Reaction Setup:** 2-Bromo-5-methylbenzoic acid would be dissolved in a high-boiling polar aprotic solvent such as N,N-dimethylformamide (DMF) or N-methyl-2-pyrrolidone (NMP).
- **Cyanation:** Copper(I) cyanide or a palladium catalyst with a cyanide source (e.g., zinc cyanide) would be added to the solution. The reaction mixture would be heated to a high

temperature (e.g., 150-200 °C) under an inert atmosphere for several hours.

- **Workup:** After completion, the reaction mixture would be cooled and poured into an acidic aqueous solution. The product would then be extracted with an organic solvent. The organic extracts would be washed, dried, and concentrated. The crude product would be purified by a suitable method like recrystallization.

Potential Applications in Research and Development

Substituted benzoic acids are valuable building blocks in medicinal chemistry and materials science. The presence of the cyano and methyl groups on the benzoic acid scaffold of **2-Cyano-5-methylbenzoic acid** offers multiple avenues for further chemical transformations, making it a potentially valuable intermediate.

Intermediate in Pharmaceutical Synthesis

The cyano group can be readily hydrolyzed to a carboxylic acid or an amide, or reduced to an amine. These transformations allow for the introduction of diverse functionalities, which is a key strategy in the design of new drug candidates. For instance, related aminobenzoic acids are precursors to quinazolinones, a class of compounds with a wide range of biological activities, including anticancer and anti-inflammatory properties.^[7]

Precursor for Novel Heterocyclic Compounds

The ortho-relationship of the cyano and carboxylic acid groups provides a reactive scaffold for the synthesis of various heterocyclic systems. For example, it could potentially be used to synthesize derivatives of phthalic acid or other condensed ring systems that are of interest in materials science and as bioactive molecules.

Spectroscopic Characterization (Predicted)

While experimental spectra for **2-Cyano-5-methylbenzoic acid** are not readily available, its expected NMR and IR spectral features can be predicted based on its structure.

¹H NMR:

- The aromatic region would likely show three distinct signals corresponding to the three protons on the benzene ring. The coupling patterns would be indicative of their relative positions.
- A singlet corresponding to the methyl group protons would be expected, likely in the range of 2.3-2.6 ppm.
- A broad singlet for the carboxylic acid proton would be present at a downfield chemical shift (typically >10 ppm), which may be exchangeable with D₂O.

¹³C NMR:

- The spectrum would show nine distinct carbon signals.
- The carbonyl carbon of the carboxylic acid would appear at a downfield chemical shift (typically >165 ppm).
- The carbon of the cyano group would be observed in the range of 115-125 ppm.
- Six signals would be present in the aromatic region (120-150 ppm).
- The methyl carbon would appear at an upfield chemical shift (typically 20-25 ppm).

Infrared (IR) Spectroscopy:

- A characteristic sharp peak for the C≡N stretch of the cyano group would be expected around 2220-2260 cm⁻¹.
- A broad O-H stretching band for the carboxylic acid would be observed in the region of 2500-3300 cm⁻¹.
- A strong C=O stretching absorption for the carboxylic acid would be present around 1700-1725 cm⁻¹.

Conclusion and Future Outlook

2-Cyano-5-methylbenzoic acid represents a chemical entity with significant potential as a building block in organic synthesis, particularly for the development of novel pharmaceuticals

and functional materials. Although detailed experimental data for this specific isomer is currently limited in the public domain, this technical guide has provided a comprehensive overview based on its known identifiers and has proposed plausible synthetic routes and potential applications based on established chemical principles.

Further research is warranted to fully characterize the physicochemical properties of **2-Cyano-5-methylbenzoic acid** and to explore its reactivity in various chemical transformations. The development of robust and scalable synthetic protocols will be crucial for making this compound more accessible to the scientific community, thereby enabling the exploration of its full potential in drug discovery and materials science.

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